An In-depth Technical Guide to 2-Chloro-4-(dimethylamino)benzaldehyde

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Compound of Interest		
Compound Name:	*2-Chloro-6-(dimethylamino)benzaldehyde*	
CAS No.:	*1021240-67-4*	
Cat. No.:	*B3203217*	*Get Quote*

Introduction

This technical guide provides a comprehensive overview of 2-Chloro-4-(dimethylamino)benzaldehyde, a substituted aromatic aldehyde of significant interest in synthetic organic chemistry and drug discovery. While the initial topic of interest was its isomer, **2-Chloro-6-(dimethylamino)benzaldehyde**, the readily available scientific and commercial information overwhelmingly pertains to the 4-dimethylamino substituted compound, bearing the CAS number 1424-66-4.[1][2][3][4] This guide will therefore focus on the synthesis, properties, and applications of this well-documented and commercially available chemical intermediate.

For researchers and professionals in drug development, understanding the reactivity and potential applications of substituted benzaldehydes is crucial. The presence of a chloro group at the 2-position and a dimethylamino group at the 4-position imparts unique electronic and steric properties to the benzaldehyde core. This substitution pattern influences its reactivity in various chemical transformations and its potential to serve as a scaffold or intermediate in the synthesis of more complex molecules with biological activity. The dimethylamino group, a strong electron-donating group, activates the aromatic ring, while the chloro group, an electron-withdrawing group, and its ortho position to the aldehyde, introduce steric hindrance and modulate the reactivity of the formyl group.

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This guide will delve into the physicochemical properties, established synthetic routes, safety and handling protocols, and potential applications of 2-Chloro-4-(dimethylamino)benzaldehyde, providing a valuable resource for laboratory and developmental work.

Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is fundamental for its effective use in research and development. 2-Chloro-4-(dimethylamino)benzaldehyde is a solid at room temperature, typically appearing as a white to light yellow powder or crystalline solid.[1][3]

Property	Value	Source(s)
CAS Number	1424-66-4	[1][2][3][4]
Molecular Formula	C9H10ClNO	[2][3][4][5]
Molecular Weight	183.64 g/mol	[1][3][4][6]
Appearance	White to light yellow powder/crystal	[1][3]
Melting Point	70-73 °C	[1]
Purity	Typically >98.0% (GC)	[1][3]
Solubility	Soluble in organic solvents.	
Storage	4°C, protect from light, stored under nitrogen.	[1]

The structural information, including its IUPAC name, SMILES, and InChIKey, provides a standardized representation of the molecule for database searches and computational modeling.[2][4][5]

Figure 1: Chemical structure of 2-Chloro-4-(dimethylamino)benzaldehyde.

Synthesis Methodologies

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While specific, detailed synthetic procedures for 2-Chloro-4-(dimethylamino)benzaldehyde are not extensively published in peer-reviewed journals, general methods for the synthesis of substituted benzaldehydes can be applied. The synthesis of the related compound, p-dimethylaminobenzaldehyde, often involves the Vilsmeier-Haack reaction or the Duff reaction. A plausible synthetic route for 2-Chloro-4-(dimethylamino)benzaldehyde would likely start from a commercially available substituted aniline.

A common method for the synthesis of p-dimethylaminobenzaldehyde involves the reaction of dimethylaniline with a formylating agent.[7][8] A potential synthetic pathway for 2-Chloro-4-(dimethylamino)benzaldehyde could involve the formylation of 3-chloro-N,N-dimethylaniline.

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Figure 2: Plausible synthetic pathway for 2-Chloro-4-(dimethylamino)benzaldehyde.

Experimental Protocol: Vilsmeier-Haack Formylation (General Procedure)

This protocol is a generalized procedure based on the Vilsmeier-Haack reaction, a widely used method for the formylation of electron-rich aromatic compounds.

- Reagent Preparation: In a three-necked flask equipped with a stirrer, dropping funnel, and a calcium chloride guard tube, cool dimethylformamide (DMF) in an ice bath.
- Vilsmeier Reagent Formation: Slowly add phosphorus oxychloride (POCl3) dropwise to the cooled DMF with continuous stirring. This exothermic reaction forms the Vilsmeier reagent.
- Aromatic Substrate Addition: Once the Vilsmeier reagent has formed, add 3-chloro-N,N-dimethylaniline dropwise to the reaction mixture, maintaining a low temperature.
- Reaction: After the addition is complete, allow the reaction mixture to stir at room temperature or gently heat to ensure complete reaction. The reaction progress can be monitored by thin-layer chromatography (TLC).

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- Hydrolysis: Pour the reaction mixture onto crushed ice to hydrolyze the intermediate and precipitate the crude product.
- Neutralization and Isolation: Neutralize the aqueous solution with a base, such as sodium hydroxide or sodium carbonate, until the desired pH is reached to fully precipitate the product.
- Purification: Filter the crude product, wash with water, and purify by recrystallization from a suitable solvent (e.g., ethanol/water mixture) to obtain pure 2-Chloro-4-(dimethylamino)benzaldehyde.

Applications in Research and Drug Development

Substituted benzaldehydes are versatile building blocks in organic synthesis. The unique combination of substituents in 2-Chloro-4-(dimethylamino)benzaldehyde makes it a valuable precursor for a variety of more complex molecules.

- Synthesis of Heterocyclic Compounds: The aldehyde functionality can readily undergo condensation reactions with various nucleophiles to form a wide range of heterocyclic scaffolds, which are prevalent in many pharmaceuticals. For instance, it can be used in the synthesis of Schiff bases, which are known to exhibit a broad spectrum of biological activities.[9]
- Precursor for Biologically Active Molecules: The dimethylamino group is a common pharmacophore found in many FDA-approved drugs, contributing to their pharmacological properties.[10][11] The presence of this group, along with the reactive aldehyde and the chloro-substituent, makes 2-Chloro-4-(dimethylamino)benzaldehyde an attractive starting material for the synthesis of novel drug candidates.
- Dye and Material Science: Aromatic aldehydes with strong donor-acceptor groups are often used in the synthesis of dyes and nonlinear optical materials.[9]

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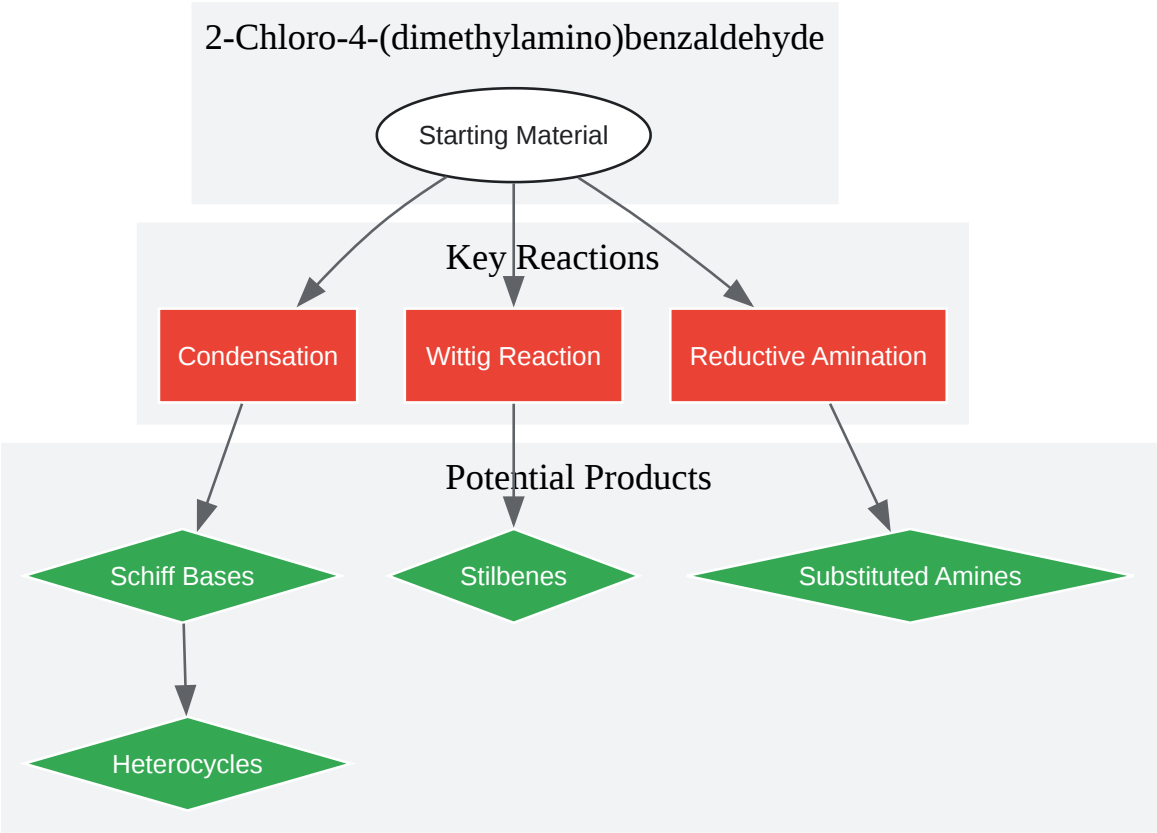

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Figure 3: Potential synthetic applications of 2-Chloro-4-(dimethylamino)benzaldehyde.

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling 2-Chloro-4-(dimethylamino)benzaldehyde. It is classified as causing skin and serious eye irritation.[12]

Hazard Identification:

- GHS Pictogram: GHS07 (Exclamation mark)[1]
- Signal Word: Warning[1][12]
- Hazard Statements:

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- H315: Causes skin irritation.[12]
- H319: Causes serious eye irritation.[12]

Recommended Handling Procedures:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, eye protection, and face protection.[12]
- Engineering Controls: Use in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust.
- Hygiene: Wash hands thoroughly after handling.[12]

First Aid Measures:

- If on skin: Wash with plenty of water. If skin irritation occurs, seek medical advice.
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[12]
- If inhaled: Move person to fresh air and keep comfortable for breathing.[13]
- If swallowed: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[13][14]

For detailed safety information, always refer to the latest Safety Data Sheet (SDS) provided by the supplier.[12][13][14][15]

Conclusion

2-Chloro-4-(dimethylamino)benzaldehyde is a valuable and versatile chemical intermediate with significant potential in organic synthesis, particularly in the fields of medicinal chemistry and materials science. Its unique substitution pattern provides a platform for the creation of a diverse range of complex molecules. This guide has provided a comprehensive overview of its properties, potential synthetic routes, applications, and essential safety information to aid researchers and drug development professionals in its effective and safe utilization. As with any

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chemical, a thorough understanding of its characteristics and hazards is paramount for successful and safe experimentation.

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